

2-Chloro-5-methylaniline: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-methylaniline

Cat. No.: B1583412

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Chloro-5-methylaniline** (CAS No. 95-81-8). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on data clarity, detailed protocols, and visual representations of safety procedures.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Chloro-5-methylaniline** is presented below. These properties are essential for understanding its behavior in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ ClN	[1][2]
Molecular Weight	141.60 g/mol	[1]
Appearance	Tan crystalline solid / White to Almost white powder to lump	[3]
Melting Point	29-30 °C	
Boiling Point	228-230 °C	
Flash Point	107 °C (224.6 °F) - closed cup	
Solubility	Does not mix well with water. Soluble in hot alcohol.	[3][4]
Vapor Density	>1 (air=1)	[3]

Toxicological Data and Hazard Identification

2-Chloro-5-methylaniline is classified as a hazardous substance.[3] Understanding its toxicological profile is critical for safe handling.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / Category 4	H301: Toxic if swallowed[5] / H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 3 / Category 4	H311: Toxic in contact with skin[5] / H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 2 / Category 4	H330: Fatal if inhaled[5] / H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation[1]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure[5]

Key Health Effects:

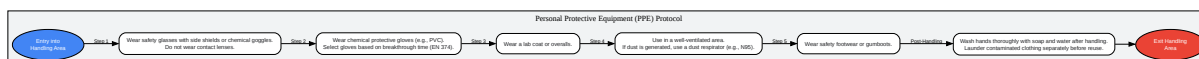
- May cause sensitization by skin contact.[3]
- There is limited evidence of a carcinogenic effect.[3]
- The material may induce methemoglobinemia following exposure, leading to oxygen starvation (anoxia). Symptoms include a bluish discoloration of the skin (cyanosis) and breathing difficulties, which may be delayed for several hours after exposure.[3]

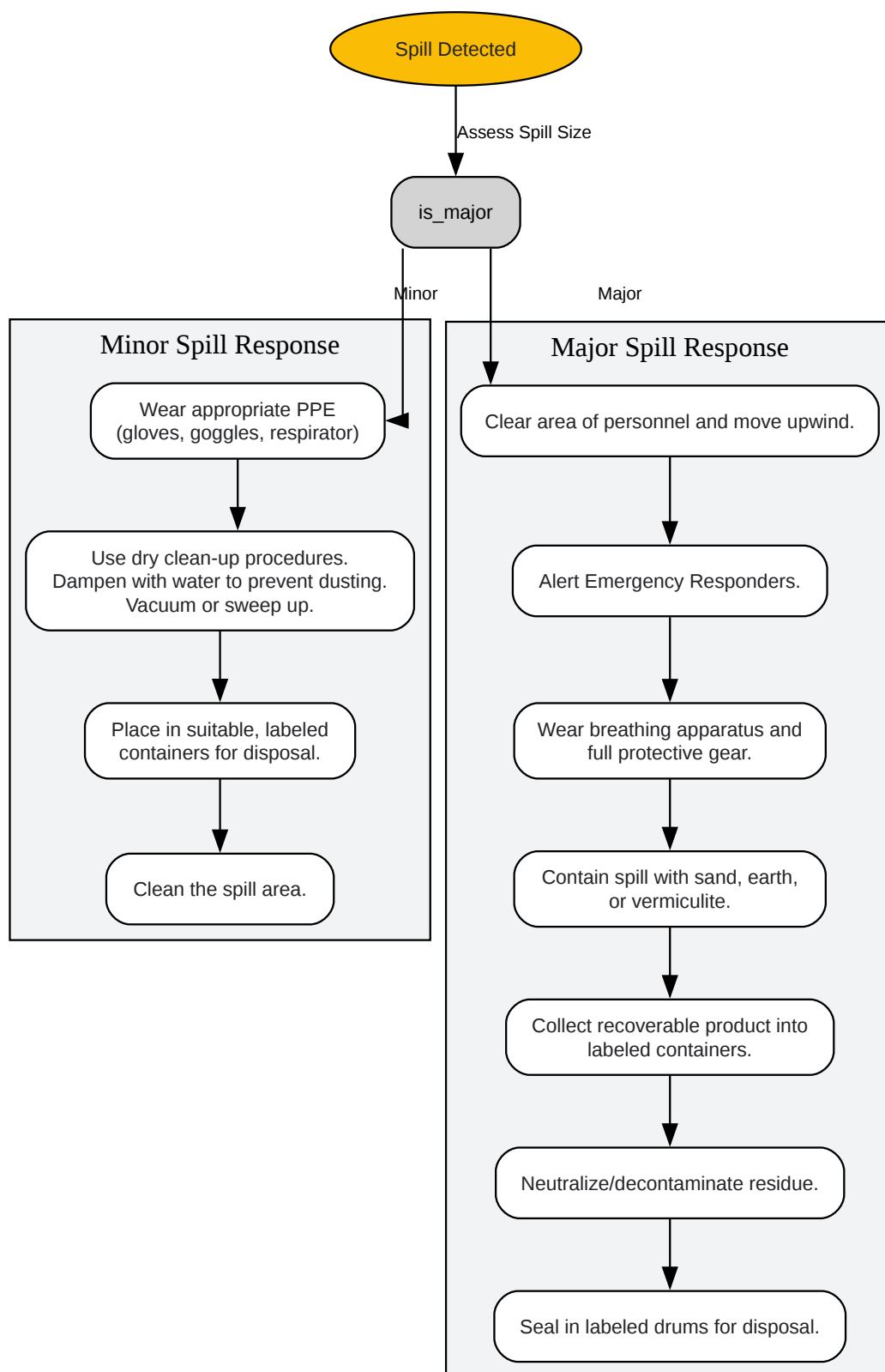
Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when working with **2-Chloro-5-methylaniline**.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-5-methylaniline | C₇H₈ClN | CID 66770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-5-methylaniline [webbook.nist.gov]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. 5-Chloro-2-methylaniline | C₇H₈ClN | CID 7260 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. bg.cpachem.com [bg.cpachem.com]
- To cite this document: BenchChem. [2-Chloro-5-methylaniline: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583412#2-chloro-5-methylaniline-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com